Formetorex vs. Amphetamine: A Comparative Analysis of Stimulant Potency

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Formetorex*
CAS No.:	*15302-18-8*
Cat. No.:	*B096578*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the stimulant properties of **formetorex** and amphetamine, focusing on their mechanisms of action, structure-activity relationships, and available pharmacological data. While direct comparative potency data is scarce due to **formetorex**'s limited clinical development, this analysis synthesizes existing information to provide a scientifically grounded overview for research and drug development contexts.

Executive Summary

Formetorex, also known as N-formylamphetamine, is a substituted amphetamine that has been primarily identified as an intermediate in the synthesis of amphetamine and has not been marketed as a pharmaceutical agent.[1][2] In contrast, amphetamine is a well-characterized central nervous system (CNS) stimulant widely used in the treatment of Attention Deficit Hyperactivity Disorder (ADHD) and narcolepsy.[3] Available information characterizes **formetorex** as having mild stimulant effects, suggesting a lower potency compared to amphetamine.[4] This difference is likely attributable to the N-formyl substitution on the amphetamine backbone, which influences its interaction with monoamine transporters.

© 2026 BenchChem. All rights reserved.

Data Presentation: Comparative Overview

Feature	Formetorex	Amphetamine
Chemical Name	N-(1-phenylpropan-2-yl)formamide	alpha-methylphenethylamine
Primary Use	Intermediate in amphetamine synthesis[2]	Treatment of ADHD and narcolepsy[3]
Stimulant Effect	Mild[4]	Potent
Mechanism of Action	Interacts with dopamine, norepinephrine, and serotonin transporters[4]	Blocks and reverses dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters, leading to increased synaptic concentrations of these neurotransmitters. Also a weak monoamine oxidase (MAO) inhibitor.[5][6]
In Vivo Potency (e.g., ED50 for locomotor activity)	Data not available	Data available (varies with species and protocol)
Receptor Binding Affinity (e.g., Ki for DAT, NET)	Data not available	Data available

Mechanism of Action and Signaling Pathways

Both amphetamine and **formetorex** are understood to exert their stimulant effects through interaction with monoamine transporters. Amphetamine's mechanism is well-documented and involves competitive inhibition of dopamine, norepinephrine, and serotonin reuptake, as well as promoting their release from presynaptic terminals.[5][6] This leads to a significant increase in the extracellular concentrations of these neurotransmitters in the synaptic cleft, enhancing neurotransmission.

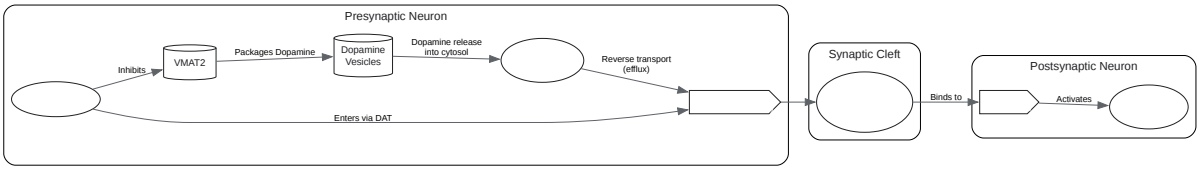
Formetorex is also reported to interact with dopamine, norepinephrine, and serotonin transporters, which is the basis for its stimulant properties.[4] However, the N-formyl group in

© 2026 BenchChem. All rights reserved.

formetorex is expected to alter its affinity and efficacy at these transporters compared to the unsubstituted amine group of amphetamine.

Amphetamine's Signaling Pathway

The diagram below illustrates the primary mechanism of action for amphetamine at a dopaminergic synapse.



Click to download full resolution via product page

Caption: Amphetamine's mechanism of action at the dopaminergic synapse.

Structure-Activity Relationship (SAR) and Potency Comparison

The stimulant potency of amphetamine analogs is highly dependent on the nature of the substitution on the nitrogen atom. Studies on a series of d-N-alkylated amphetamines have shown that as the size of the N-alkyl substituent increases beyond an ethyl group, the potency generally decreases.[7]

Formetorex possesses an N-formyl group (-CHO), which is distinct from an alkyl group. The presence of the carbonyl in the formyl group introduces polarity and steric bulk that is different from a simple alkyl chain. This structural modification is likely to reduce the compound's ability to effectively bind to and reverse the function of monoamine transporters compared to

© 2026 BenchChem. All rights reserved.

amphetamine's primary amine. This is consistent with the qualitative descriptions of **formetorex** as a "mild" stimulant.

Experimental Protocols

As no direct comparative studies with detailed experimental protocols for **formetorex** were identified, a standard protocol for assessing the stimulant effects of a novel compound, which would be applicable for a comparison with amphetamine, is provided below.

Hypothetical Experimental Protocol: Rodent Locomotor Activity Assay

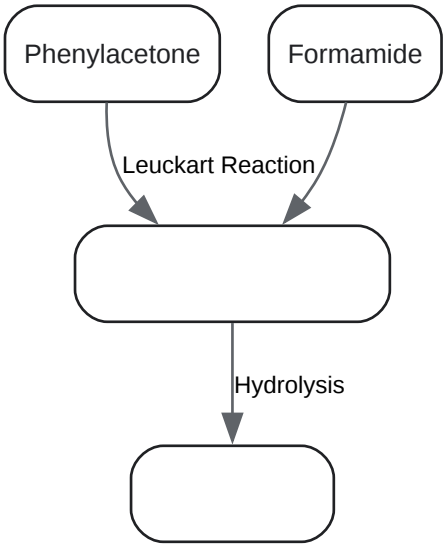
- Objective: To determine the dose-dependent effects of a test compound (e.g., **formetorex**) on spontaneous locomotor activity in rodents and compare its potency (ED50) to a reference stimulant (e.g., d-amphetamine).
- Animals: Male Swiss Webster mice, 8-10 weeks old, housed in a temperature- and humidity-controlled vivarium with a 12-hour light/dark cycle. Food and water are available ad libitum.
- Apparatus: Automated locomotor activity chambers equipped with infrared photobeam detectors to quantify horizontal and vertical movements.
- Procedure:
  - Mice are habituated to the locomotor activity chambers for 60 minutes prior to drug administration.
  - Following habituation, mice are randomly assigned to receive an intraperitoneal (i.p.) injection of either vehicle (e.g., saline), d-amphetamine (e.g., 0.3, 1, 3, 10 mg/kg), or **formetorex** at a range of doses.
  - Immediately after injection, mice are returned to the activity chambers, and locomotor activity is recorded for a period of 120 minutes.
  - Data is collected in 5- or 10-minute bins to analyze the time course of the drug's effect.
- Data Analysis: The total distance traveled during the observation period is calculated for each animal. A dose-response curve is generated for each compound, and the ED50 (the

© 2026 BenchChem. All rights reserved.

dose that produces 50% of the maximal effect) is calculated using non-linear regression. The relative potency of **formetorex** to amphetamine can then be determined.

Synthesis and Relationship

Formetorex is a known intermediate in the Leuckart synthesis of amphetamine.[2] This synthetic relationship is a key reason for its prevalence in forensic analyses of illicitly manufactured amphetamine.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Quantitative structure-activity relationships in drug metabolism and disposition: pharmacokinetics of N-substituted amphetamines in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Formetorex - Wikipedia [en.wikipedia.org]
- 3. Amphetamine - Wikipedia [en.wikipedia.org]

© 2026 BenchChem. All rights reserved.

- 4. Buy Formetorex | 22148-75-0 [smolecule.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Amphetamine, past and present – a pharmacological and clinical perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Structure-activity relationships among some d-N-alkylated amphetamines - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Formetorex vs. Amphetamine: A Comparative Analysis of Stimulant Potency]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096578/docs#formetorex-vs-amphetamine-a-comparative-analysis-of-stimulant-potency]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.